

Application Note and Protocol for the Quantification of Levoglucosan in Aerosol Samples

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Compound of Interest

Compound Name: *Levoglucosan-13C6*

Cat. No.: *B15571620*

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Introduction

Levoglucosan (1,6-anhydro- β -D-glucopyranose) is a crucial molecular marker used to identify and quantify the contribution of biomass burning to atmospheric aerosol concentrations.^{[1][2]} Produced from the pyrolysis of cellulose at temperatures above 300°C, its presence in aerosol samples provides valuable insights into air quality and the impact of residential wood combustion, wildfires, and agricultural burning.^[1] This application note provides a detailed protocol for the quantification of levoglucosan in ambient aerosol samples using gas chromatography-mass spectrometry (GC/MS) with a stable isotope-labeled internal standard, **Levoglucosan-13C6**.

Principle

This method involves the extraction of levoglucosan from aerosol filters, followed by chemical derivatization to increase its volatility for GC/MS analysis. Quantification is achieved using an internal standard method, where a known amount of **Levoglucosan-13C6** is added to each sample prior to extraction. The ratio of the chromatographic peak area of the native levoglucosan to that of the labeled internal standard is used to calculate the concentration of levoglucosan in the sample. This approach corrects for potential losses during sample preparation and instrumental analysis.

Experimental Protocols

Reagents and Materials

- Levoglucosan (analytical standard)
- **Levoglucosan-13C6** (internal standard)
- Dichloromethane (DCM), HPLC grade
- Methanol, HPLC grade
- Pyridine, anhydrous
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Quartz fiber filters (or PTFE filters)
- Glass vials with PTFE-lined caps
- Ultrasonic bath
- Nitrogen evaporator
- Syringe filters (0.2 µm, PTFE)
- Gas Chromatograph with Mass Spectrometric Detector (GC/MS)

Sample Collection

Aerosol samples are typically collected on quartz fiber or PTFE filters using a high-volume or low-volume air sampler.[3] The total volume of air sampled should be recorded. After sampling, filters should be stored frozen at -20°C until extraction to prevent degradation of the target analytes.[4]

Sample Preparation and Extraction

- **Filter Spiking:** Prior to extraction, a known amount of the **Levoglucosan-13C6** internal standard solution is spiked onto each filter sample, as well as onto a blank filter for the method blank.

- **Extraction:** The filter is placed in a glass vial and extracted with a mixture of dichloromethane and methanol (e.g., 2:1 v/v) using ultrasonication. This process is typically repeated three times to ensure complete extraction.
- **Concentration:** The combined extracts are filtered through a 0.2 μm PTFE syringe filter to remove any filter debris. The filtered extract is then concentrated to near dryness under a gentle stream of nitrogen.

Derivatization

To make the polar levoglucosan molecule volatile for GC analysis, its hydroxyl groups must be derivatized. This is commonly achieved through silylation.

- The dried extract is reconstituted in a small volume of pyridine.
- A silylating agent, such as BSTFA with 1% TMCS, is added to the vial.
- The vial is sealed and heated at 70°C for one hour to ensure complete derivatization. After cooling to room temperature, the sample is ready for GC/MS analysis.

GC/MS Analysis

The derivatized sample is analyzed using a GC/MS system. The following are typical instrument parameters, which may be optimized for a specific instrument.

- **Gas Chromatograph (GC):**
 - Column: DB-5MS (or equivalent), 30 m x 0.25 mm x 0.25 μm
 - Inlet Temperature: 250°C
 - Injection Volume: 1 μL (splitless mode)
 - Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 300°C at 10°C/min, and hold for 10 minutes.
- **Mass Spectrometer (MS):**

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
 - Levoglucosan-TMS derivative: m/z 204, 217, 333
 - **Levoglucosan-13C6**-TMS derivative: m/z 206, 220, 339

Calibration and Quantification

A multi-point calibration curve is prepared by derivatizing a series of standard solutions containing known concentrations of levoglucosan and a constant concentration of the **Levoglucosan-13C6** internal standard. The concentration of levoglucosan in the samples is determined by calculating the ratio of the peak area of the target analyte to the peak area of the internal standard and comparing this ratio to the calibration curve.

Data Presentation

The quantitative performance of the method should be validated. Key parameters are summarized in the table below.

Parameter	Typical Value	Reference
Linearity (r^2)	> 0.99	Based on standard analytical practice
Limit of Detection (LOD)	0.105 ng/m ³	
Limit of Quantification (LOQ)	0.21 ng/m ³	
Precision (%RSD)	< 15%	
Accuracy (% Recovery)	85-115%	

Experimental Workflow Diagram



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